

Physical properties of Z-Ser-OMe like melting point and appearance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-Ser-OMe

Cat. No.: B554345

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of Z-Ser-OMe

This technical guide provides a comprehensive overview of the key physical properties of N- α -Cbz-L-serine methyl ester (**Z-Ser-OMe**), a crucial intermediate in peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed data, experimental protocols, and a workflow for property determination.

Core Physical Properties of Z-Ser-OMe

Z-Ser-OMe is a derivative of the amino acid L-serine, where the amino group is protected by a benzyloxycarbonyl (Z) group and the carboxyl group is esterified to a methyl ester.^[1] At room temperature, it typically presents as a solid.^{[1][2]}

Data Presentation

The quantitative physical properties of **Z-Ser-OMe**, as reported in the literature, are summarized in the table below. These values are essential for handling, storage, and application of the compound in a laboratory setting.

Physical Property	Value/Description
Appearance	White to off-white or pale yellow crystalline solid, powder, or clear waxy/low-melting solid.[1][3][4]
Melting Point	41-43 °C[1][5][6]
	35.0-40.0 °C[7]
	Below 41°C it is a solid, above 43°C it becomes a liquid.[8]
Odor	No distinct odor or a faint characteristic odor.[1][2]

Experimental Protocols

Detailed and standardized methodologies are critical for the accurate and reproducible determination of physical properties. As specific experimental write-ups for **Z-Ser-OMe** are not commonly published, the following sections describe standard laboratory protocols applicable to this compound.

Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity. The following protocol describes the capillary method using a standard melting point apparatus.

Objective: To determine the melting point range of a solid sample of **Z-Ser-OMe**.

Materials:

- **Z-Ser-OMe** sample
- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle (if sample consists of large crystals)
- Spatula

Procedure:

- **Sample Preparation:** If the **Z-Ser-OMe** sample is not already a fine powder, gently grind a small amount using a clean, dry mortar and pestle.^[7]
- **Loading the Capillary Tube:** Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube. Invert the tube and tap the sealed end gently on a hard surface to pack the solid down.^[5] Repeat until the sample column is approximately 3-4 mm high.^[3]
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.^[5]
- **Rapid Determination (Optional):** If the approximate melting point is unknown, perform a rapid heating run (e.g., 10-20 °C per minute) to get a rough estimate.^[5]
- **Accurate Determination:** Set the starting temperature of the apparatus to at least 10-15 °C below the expected melting point.^[5]
- **Heating Rate:** Adjust the heating rate to a slow and steady 1-2 °C per minute as the temperature approaches the expected melting point. A slow heating rate is crucial for an accurate measurement.^[2]
- **Observation and Recording:** Observe the sample through the magnifying lens.
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.^[7]
- **Reporting:** The melting point is reported as the range from T1 to T2. For a pure compound, this range is typically narrow (0.5-1.0 °C).^[2] A wider range may indicate the presence of impurities.^[2]

Characterization of Physical Appearance

Visual inspection is the primary method for determining the physical appearance of a chemical compound.

Objective: To observe and record the physical appearance of a **Z-Ser-OMe** sample at ambient temperature.

Materials:

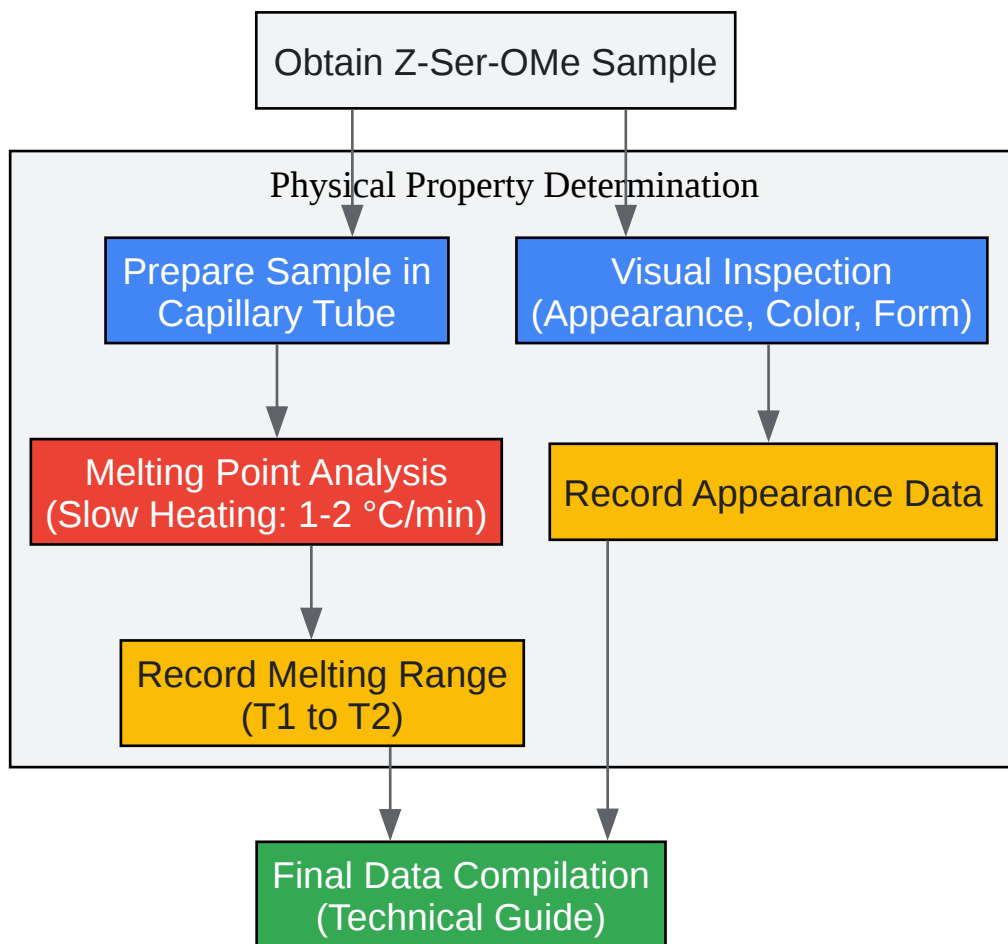
- **Z-Ser-OMe** sample
- Clean, dry watch glass or weighing boat
- Spatula
- White background (e.g., a sheet of paper) for color determination
- Adequate lighting

Procedure:

- **Sample Placement:** Using a clean spatula, place a small amount of the **Z-Ser-OMe** sample onto a watch glass.
- **Color Observation:** Place the watch glass on a white background. Observe the sample under good lighting and record its color (e.g., white, off-white, pale yellow).
- **Form/Texture Observation:** Examine the physical form of the sample. Record whether it is a crystalline solid, a fine powder, or a waxy solid. Note any other textural characteristics.
- **Odor Assessment:** Carefully waft the vapors from the sample towards your nose. Do not directly inhale from the container. Record any detectable odor.
- **Documentation:** Document all observations systematically. For example: "The sample is an off-white, crystalline powder with no discernible odor at room temperature."

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical compound such as **Z-Ser-OMe**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the physical properties of **Z-Ser-OMe**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Cbz-L-serine methyl ester | CAS#:1676-81-9 | Chemsrcc [chemsrc.com]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]

- 3. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 4. [chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 6. pennwest.edu [pennwest.edu]
- 7. byjus.com [byjus.com]
- 8. [Cas 62605-59-8,Z\(OMe\)-Gln-Ser-OMe | lookchem](#) [[lookchem](https://www.lookchem.com)]
- To cite this document: BenchChem. [Physical properties of Z-Ser-OMe like melting point and appearance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b554345#physical-properties-of-z-ser-ome-like-melting-point-and-appearance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com